

Liquid dilution and agar dilution methods for Rilopirox susceptibility testing

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Compound of Interest

Compound Name: Rilopirox

Cat. No.: B1679338

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Application Notes and Protocols for Rilopirox Susceptibility Testing

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for determining the in vitro susceptibility of fungi to the hydroxypyridone antifungal agent, **Rilopirox**, using liquid (broth) dilution and agar dilution methods. The provided data and methodologies are intended to guide research and development efforts in the field of mycology and infectious diseases.

Introduction

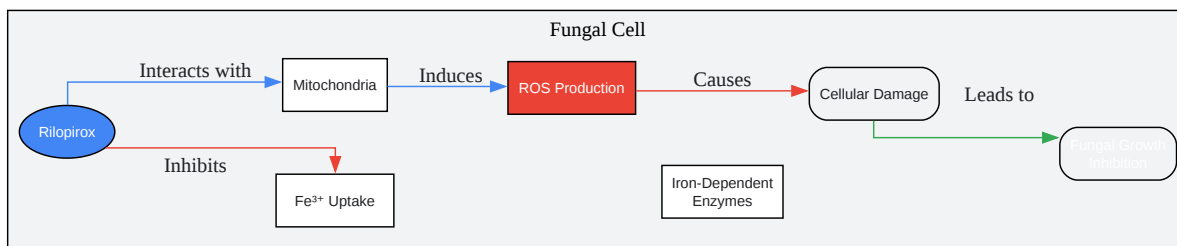
Rilopirox is a hydroxypyridone antimycotic agent with a broad spectrum of activity against various fungal pathogens.[1][2] Accurate determination of its in vitro efficacy through standardized susceptibility testing is crucial for preclinical development and clinical application. The two primary methods for determining the Minimum Inhibitory Concentration (MIC) of antifungal agents are broth dilution and agar dilution. These notes offer detailed protocols for both methods as they can be applied to **Rilopirox**, along with comparative data from published studies.

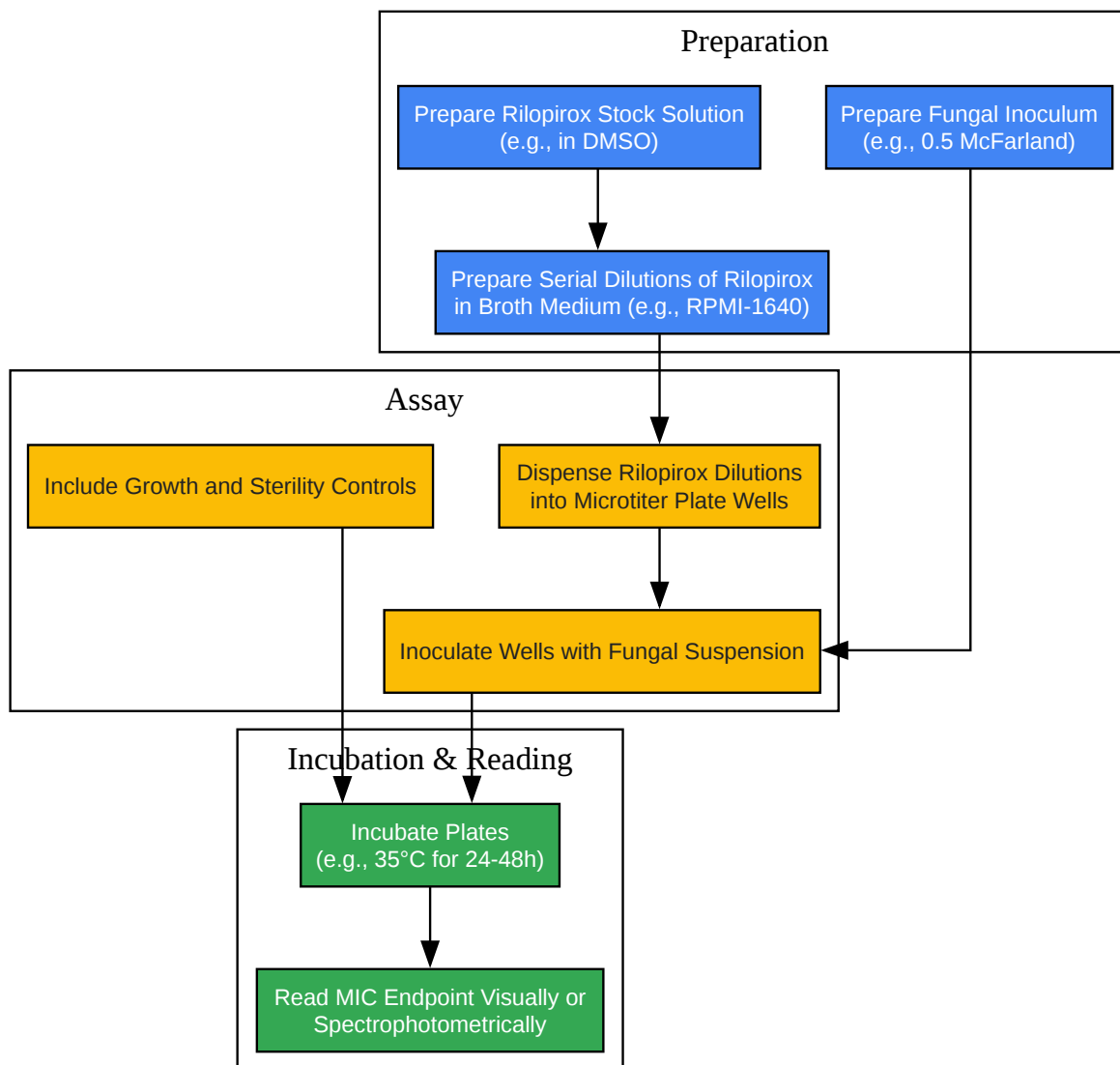
Mechanism of Action

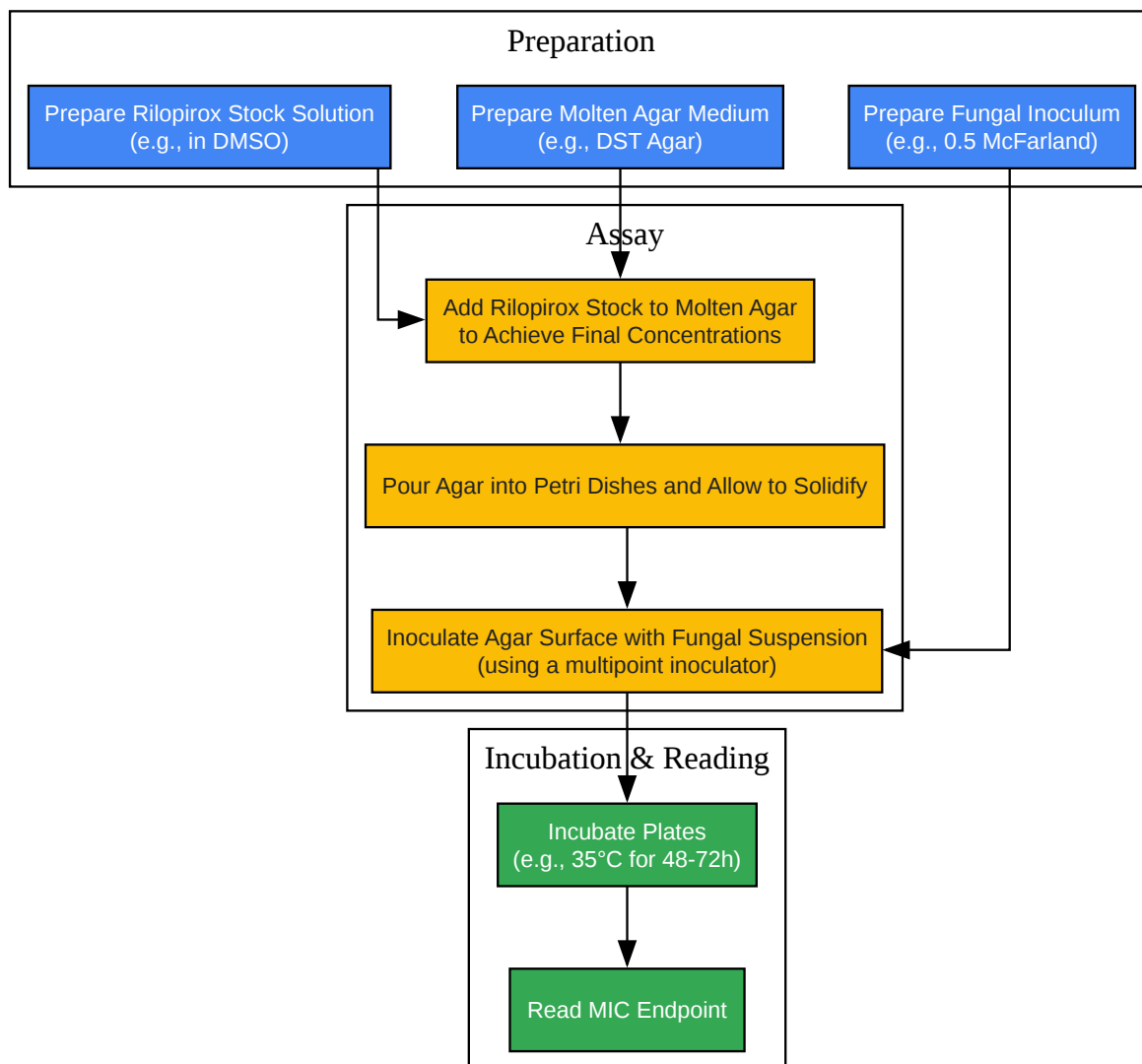
The precise mechanism of action for hydroxypyridone antimycotics like **Rilopirox** is not fully elucidated but is distinct from azoles and polyenes.[3] It is understood that these agents

chelate trivalent cations, such as Fe^{3+} , which can interfere with essential iron-dependent enzymes and cellular processes in fungi.[1][4] There are also indications that reactive oxygen species (ROS) play a role in their antifungal activity.[3] The activity of **Rilopirox** can be influenced by the presence of iron ions and the composition of the culture medium, particularly the peptone source.[1][4]

Below is a diagram illustrating the proposed mechanism of action for **Rilopirox**.







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